

Navigating the Solubility Landscape of 2,5-Dimercaptoterephthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimercaptoterephthalic acid

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Abstract

2,5-Dimercaptoterephthalic acid (DMTA) is a crucial building block in the synthesis of advanced materials, particularly Metal-Organic Frameworks (MOFs), and holds potential in various pharmaceutical applications. A thorough understanding of its solubility in organic solvents is paramount for its effective utilization in synthesis, purification, and formulation development. This technical guide provides a comprehensive overview of the known solubility characteristics of DMTA, and in the absence of extensive published quantitative data, offers detailed experimental protocols for its determination. This guide is intended to empower researchers to systematically evaluate the solubility of DMTA in a range of organic solvents, facilitating its application in diverse research and development endeavors.

Introduction to 2,5-Dimercaptoterephthalic Acid

2,5-Dimercaptoterephthalic acid, also known as 2,5-bis(sulfanyl)benzene-1,4-dicarboxylic acid, is an aromatic dicarboxylic acid featuring two thiol (-SH) functional groups. This unique structure imparts specific chemical properties that make it a valuable linker in the construction of porous crystalline materials and a candidate for applications where thiol functionalities are advantageous. The solubility of DMTA in organic solvents is a critical parameter that dictates its reactivity, ease of handling, and the methodologies that can be employed for its incorporation into larger molecular structures.

Qualitative Solubility Profile

While specific quantitative solubility data for **2,5-Dimercaptoterephthalic acid** in a wide range of organic solvents is not readily available in published literature, qualitative information suggests its solubility in polar aprotic solvents. This is evidenced by its use in the synthesis of MOFs, which are often carried out in solvents such as N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). General chemical principles suggest that DMTA is likely to be soluble in alcohols and ketones.^[1] However, empirical determination is necessary to ascertain the precise solubility in these and other organic solvents.

Quantitative Solubility Data

As of the compilation of this guide, a comprehensive, publicly available dataset of the quantitative solubility of **2,5-Dimercaptoterephthalic acid** in various organic solvents at different temperatures could not be identified. The following table is provided as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination
e.g., N,N-Dimethylformamide	e.g., 25	Data to be determined	Data to be determined	e.g., Isothermal Saturation
e.g., Dimethyl Sulfoxide	e.g., 25	Data to be determined	Data to be determined	e.g., Isothermal Saturation
e.g., Acetone	e.g., 25	Data to be determined	Data to be determined	e.g., Isothermal Saturation
e.g., Ethanol	e.g., 25	Data to be determined	Data to be determined	e.g., Isothermal Saturation
e.g., Tetrahydrofuran	e.g., 25	Data to be determined	Data to be determined	e.g., Isothermal Saturation

Experimental Protocols for Solubility Determination

The following section outlines a detailed methodology for the accurate determination of the solubility of **2,5-Dimercaptoterephthalic acid** in organic solvents using the widely accepted isothermal saturation method.

Isothermal Saturation (Shake-Flask) Method

This method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature and then determining the concentration of the dissolved solute.

Materials and Equipment:

- **2,5-Dimercaptoterephthalic acid** (high purity)
- Organic solvents of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Apparatus for concentration analysis (e.g., gravimetric analysis equipment, UV-Vis spectrophotometer)

Procedure:

- **Preparation:** Add an excess amount of **2,5-Dimercaptoterephthalic acid** to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks to ensure equilibrium has been reached (i.e., the concentration of the dissolved solid does not change over time).

- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle. Carefully withdraw an aliquot of the supernatant using a pre-warmed (to the experimental temperature) syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- **Concentration Determination:** Determine the concentration of **2,5-Dimercaptoterephthalic acid** in the filtered aliquot using one of the analytical methods described below.

Analytical Techniques for Concentration Measurement

This is a straightforward method for determining the mass of the dissolved solute.

Procedure:

- Accurately weigh the volumetric flask containing the filtered saturated solution.
- Evaporate the solvent from the flask under reduced pressure or in a fume hood.
- Once the solvent is completely removed, dry the flask containing the solid residue in a vacuum oven at a suitable temperature until a constant weight is achieved.
- The mass of the dissolved **2,5-Dimercaptoterephthalic acid** is the difference between the final weight of the flask with the dried residue and the initial tare weight of the empty flask.
- Calculate the solubility in g/100 mL or other desired units.

This method is suitable if **2,5-Dimercaptoterephthalic acid** has a distinct chromophore and does not degrade in the chosen solvent.

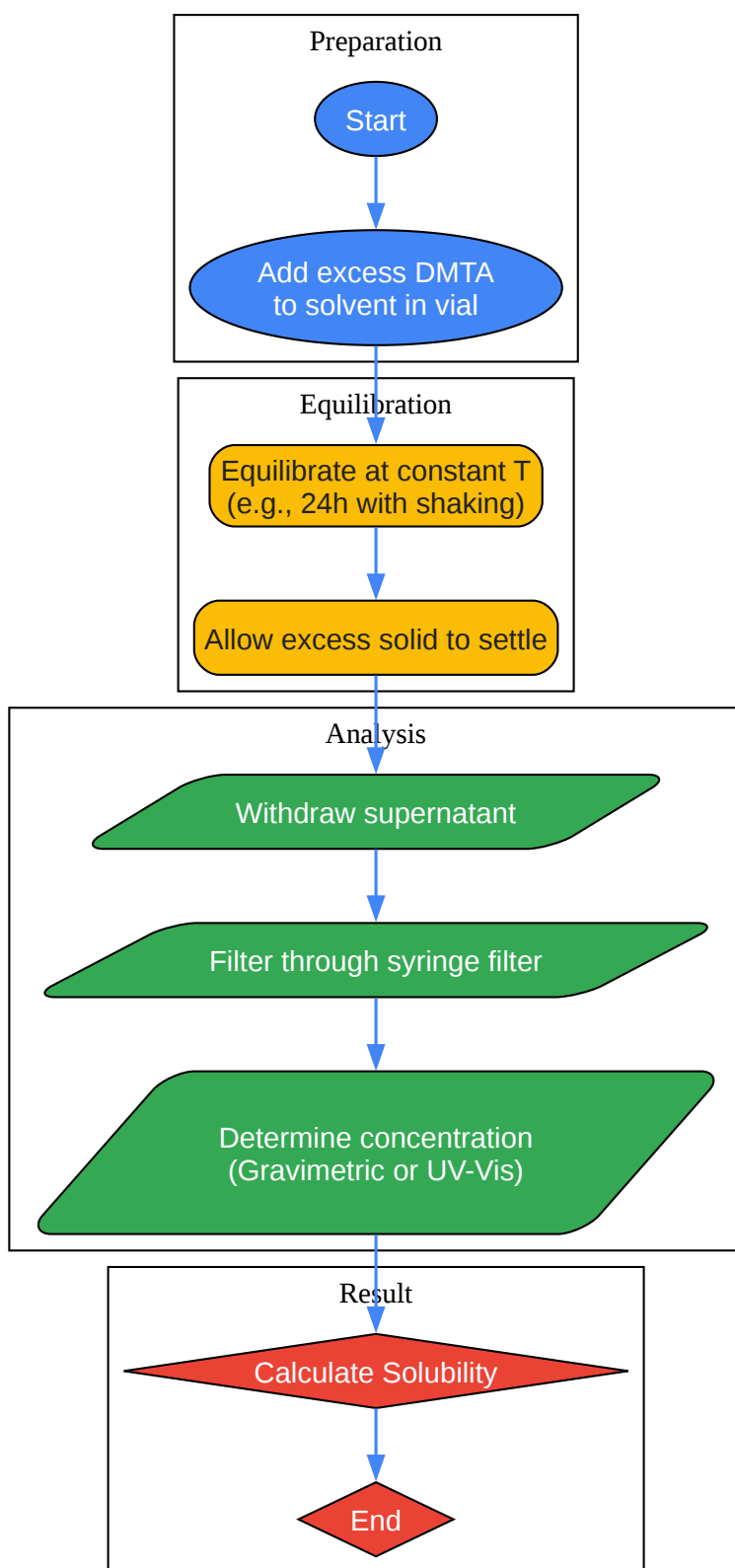
Procedure:

- **Establish a Calibration Curve:** Prepare a series of standard solutions of **2,5-Dimercaptoterephthalic acid** of known concentrations in the solvent of interest. Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}). Plot a graph of absorbance versus concentration to generate a calibration curve.

- **Sample Analysis:** Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- **Measure Absorbance:** Measure the absorbance of the diluted sample at the λ_{max} .
- **Calculate Concentration:** Use the equation of the line from the calibration curve to determine the concentration of the diluted solution. Back-calculate the concentration of the original saturated solution, accounting for the dilution factor.

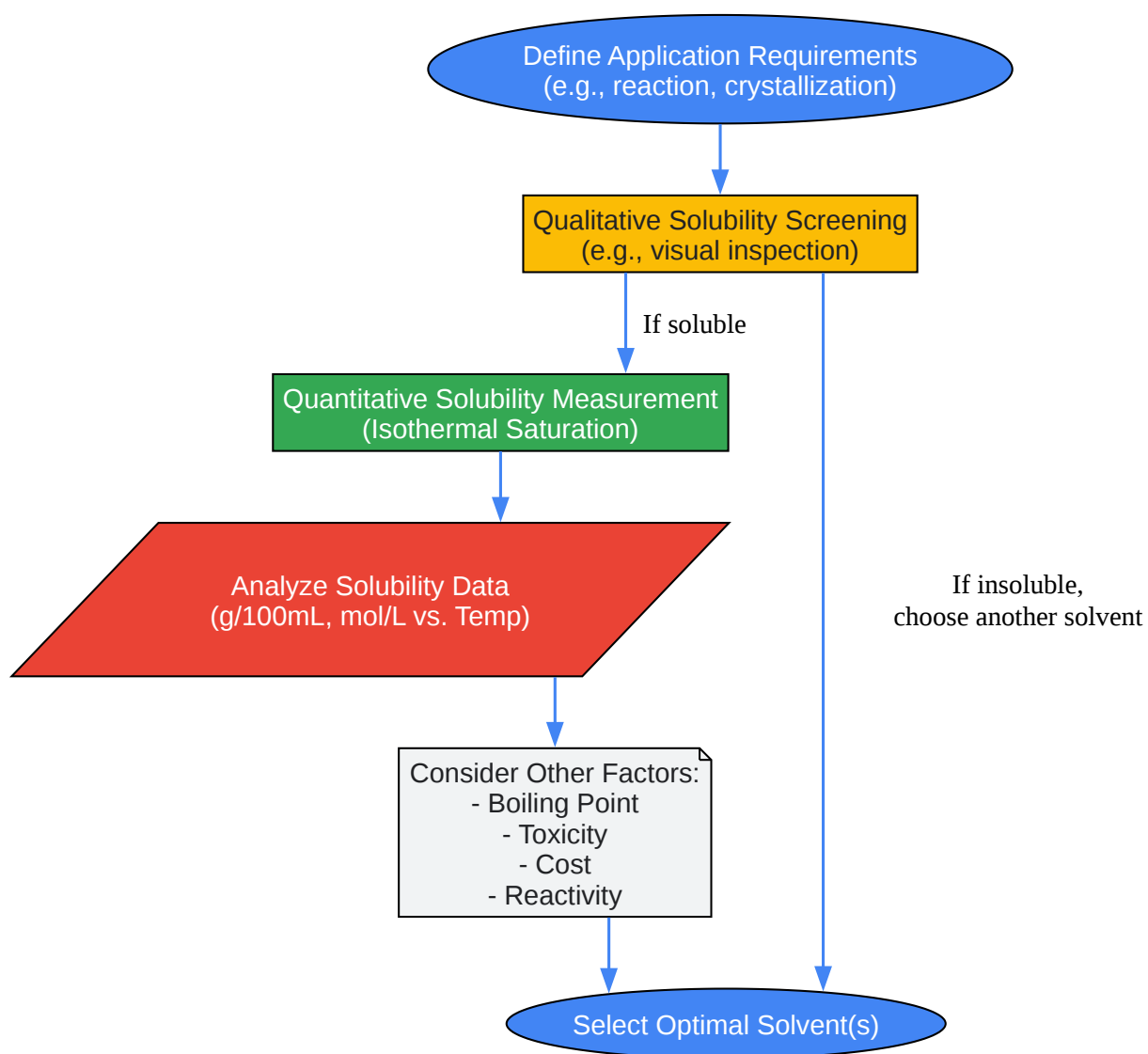
Visualized Workflows

The following diagrams illustrate the experimental workflow for solubility determination and a logical process for solvent selection.



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Caption: Experimental workflow for determining the solubility of **2,5-Dimercaptoterephthalic acid**.



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Caption: Logical workflow for selecting a suitable organic solvent for **2,5-Dimercaptoterephthalic acid**.

Conclusion

The solubility of **2,5-Dimercaptoterephthalic acid** is a fundamental property that influences its application across various scientific disciplines. While quantitative data remains sparse in the public domain, this guide provides the necessary framework and detailed experimental protocols for researchers to systematically determine this crucial parameter. By employing the methodologies outlined herein, scientists and drug development professionals can generate reliable solubility data, enabling the informed selection of solvents for synthesis, purification, and formulation, thereby accelerating research and development efforts involving this versatile molecule.

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References

- 1. pharmacyjournal.info [pharmacyjournal.info]
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